

Technical Guide: Safety and Handling of Fmoc-Dap(Boc)-OH for Researchers

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Compound of Interest

Compound Name: Fmoc-Dap(Boc)-OH

Cat. No.: B1302552

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the safe handling and use of N- α -(9-Fluorenylmethyloxycarbonyl)-N- β -(tert-butyloxycarbonyl)-L-diaminopropionic acid (**Fmoc-Dap(Boc)-OH**), a key building block in peptide synthesis. Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of experimental outcomes.

Chemical and Physical Properties

Fmoc-Dap(Boc)-OH is a white to off-white solid. It is a derivative of diaminopropionic acid, featuring an Fmoc protecting group on the alpha-amino group and a Boc protecting group on the beta-amino group. This orthogonal protection scheme allows for selective deprotection and modification, making it a valuable reagent in the synthesis of complex peptides and peptidomimetics.

Safety and Hazard Information

While some suppliers do not classify **Fmoc-Dap(Boc)-OH** as a hazardous substance, it is imperative to handle it with the care and precautions applicable to all laboratory chemicals. The hazards of this material have not been thoroughly investigated, and it may be harmful if inhaled, ingested, or absorbed through the skin.^[1]

GHS Classification and Precautionary Statements

Some sources provide the following GHS information:

- Signal Word: Warning
- Precautionary Statements: P261, P280, P305+P351+P338

These statements correspond to:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Summary of Safety Data

The following table summarizes the key safety information for **Fmoc-Dap(Boc)-OH**.

| Parameter | Information | Source(s) |
|-------------------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------|--------------|
| GHS Pictogram | No pictogram data available | |
| Signal Word | Warning | [2] |
| Hazard Statements | No specific hazard statements provided. Assumed to be a non-hazardous substance by some suppliers, but caution is advised. | [1] |
| Precautionary Statements | P261: Avoid breathing dust. P280: Wear protective gloves/eye protection. | [2] |
| Personal Protective Equipment (PPE) | Eyeshields, Gloves, Type N95 (US) dust mask. | [3][4] |
| Storage Conditions | Keep in a dark place, sealed in dry, room temperature. Other sources recommend 2-8°C or -20°C for long-term storage. | [2][3][5][6] |
| In case of Eye Contact | Rinse with pure water for at least 15 minutes and consult a doctor. | |
| In case of Skin Contact | Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor. | |
| If Inhaled | Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. | |
| If Swallowed | Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an | |

unconscious person. Call a
doctor or Poison Control
Center immediately.

Experimental Protocols

Fmoc-Dap(Boc)-OH is primarily used in solid-phase peptide synthesis (SPPS). The following is a general protocol for its incorporation into a peptide chain.

General Solid-Phase Peptide Synthesis (SPPS) Protocol

This protocol outlines the key steps for coupling **Fmoc-Dap(Boc)-OH** to a resin-bound peptide chain.

Materials:

- **Fmoc-Dap(Boc)-OH**
- Peptide synthesis grade Dimethylformamide (DMF)
- Coupling reagents (e.g., HBTU, HATU, DIC)
- Base (e.g., DIPEA, NMM)
- Deprotection solution (20% piperidine in DMF)
- Appropriate resin for SPPS (e.g., Rink Amide, Wang)
- Reaction vessel
- Inert gas (Nitrogen or Argon)

Procedure:

- **Resin Swelling:** Swell the resin in DMF for at least 30 minutes in the reaction vessel.
- **Fmoc Deprotection:**

- Drain the DMF from the swollen resin.
- Add the deprotection solution (20% piperidine in DMF) to the resin.
- Agitate the mixture for 5-10 minutes at room temperature.
- Drain the deprotection solution.
- Repeat the deprotection step one more time.
- Wash the resin thoroughly with DMF (5-7 times) to remove residual piperidine.
- Coupling of **Fmoc-Dap(Boc)-OH**:
 - In a separate vial, dissolve **Fmoc-Dap(Boc)-OH** (typically 3-5 equivalents relative to the resin loading) in DMF.
 - Add the coupling reagent (e.g., HBTU, HATU) and a base (e.g., DIPEA) to the amino acid solution to pre-activate it.
 - Add the activated **Fmoc-Dap(Boc)-OH** solution to the deprotected resin.
 - Agitate the mixture at room temperature for 1-2 hours.
 - Monitor the coupling reaction for completion (e.g., using a Kaiser test).
- Washing:
 - Drain the coupling solution.
 - Wash the resin thoroughly with DMF to remove excess reagents and byproducts.
- Capping (Optional):
 - To block any unreacted amino groups, a capping step can be performed using a solution of acetic anhydride and a base in DMF.
- Chain Elongation:

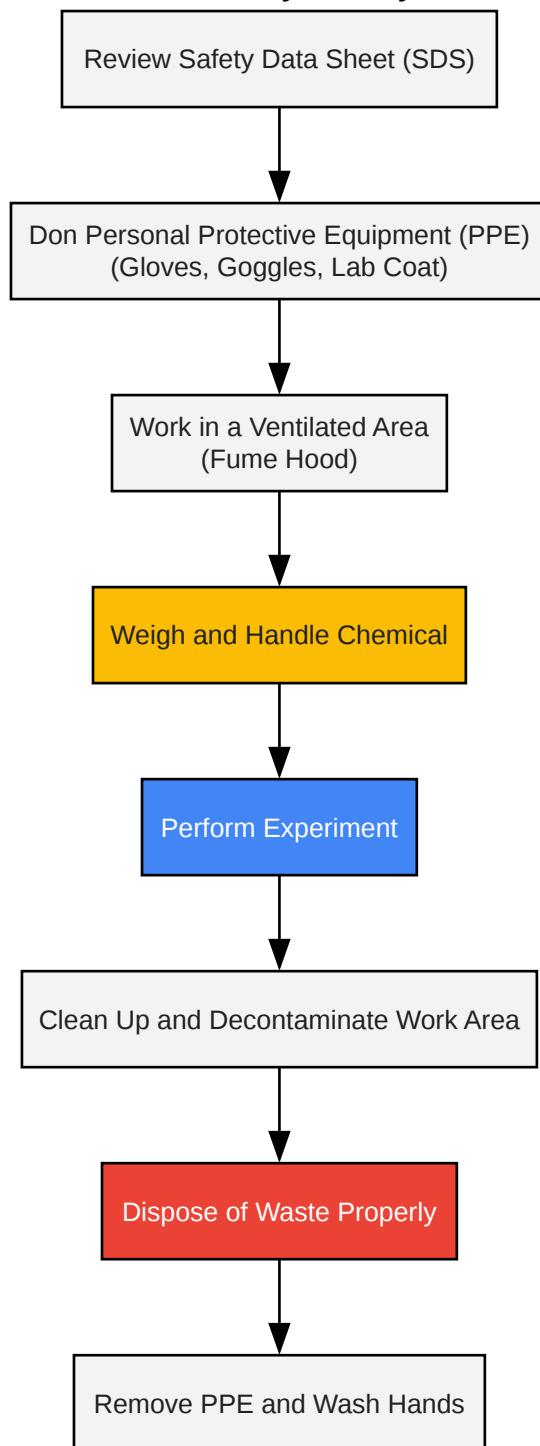
- Repeat the deprotection and coupling steps for the subsequent amino acids in the peptide sequence.

Visualized Workflows and Relationships

General Laboratory Safety Workflow for Handling Chemical Reagents

The following diagram illustrates a standard workflow for safely handling chemical reagents like **Fmoc-Dap(Boc)-OH** in a laboratory setting.

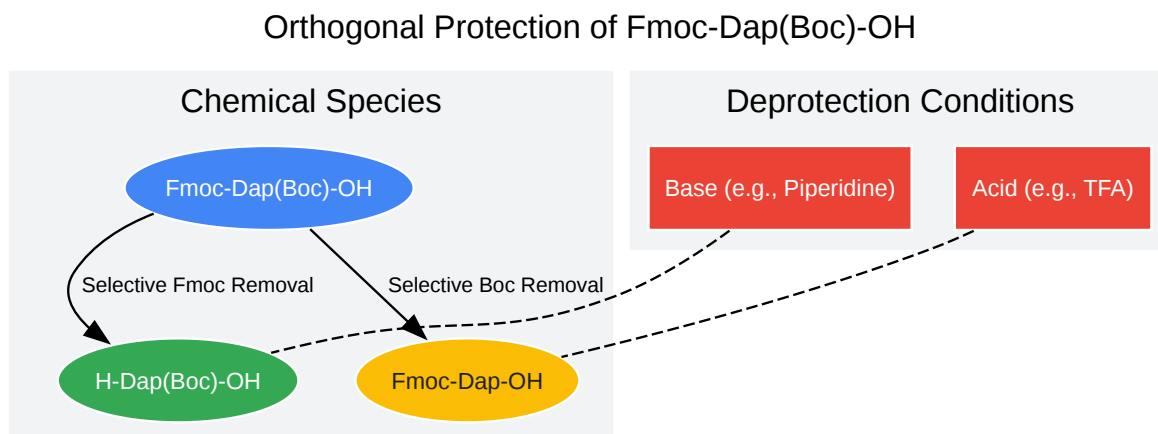
General Laboratory Safety Workflow

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Caption: General Laboratory Safety Workflow.

Logical Relationship of Protective Groups in Fmoc-Dap(Boc)-OH

This diagram illustrates the orthogonal protection strategy of **Fmoc-Dap(Boc)-OH**, where each protecting group can be selectively removed under different conditions.



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